

Application Notes and Protocols for Autophagy Induction with cis-Indatraline

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Compound of Interest

Compound Name: *cis-Indatraline hydrochloride*

Cat. No.: B15553984

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed experimental protocol for inducing and analyzing autophagy in mammalian cell lines using cis-Indatraline. cis-Indatraline, a non-selective monoamine transporter inhibitor, has been identified as a novel inducer of autophagy through the suppression of the mTOR/S6 kinase signaling pathway.^{[1][2][3]} This protocol is intended for researchers in cell biology, cancer biology, and neurobiology, as well as professionals in drug development interested in the therapeutic potential of autophagy modulators.

Mechanism of Action

cis-Indatraline induces autophagy by activating AMPK (AMP-activated protein kinase) and subsequently inhibiting the mTOR/S6K (mammalian target of rapamycin/S6 kinase) signaling axis.^{[1][2]} This mechanism is distinct from the PI3K/AKT/ERK signaling pathway.^{[1][2]} The induction of autophagy by cis-Indatraline has been shown to inhibit cell proliferation and promote apoptosis-independent cell death, suggesting its potential as a therapeutic agent in diseases like restenosis and atherosclerosis.^[1]

Data Presentation

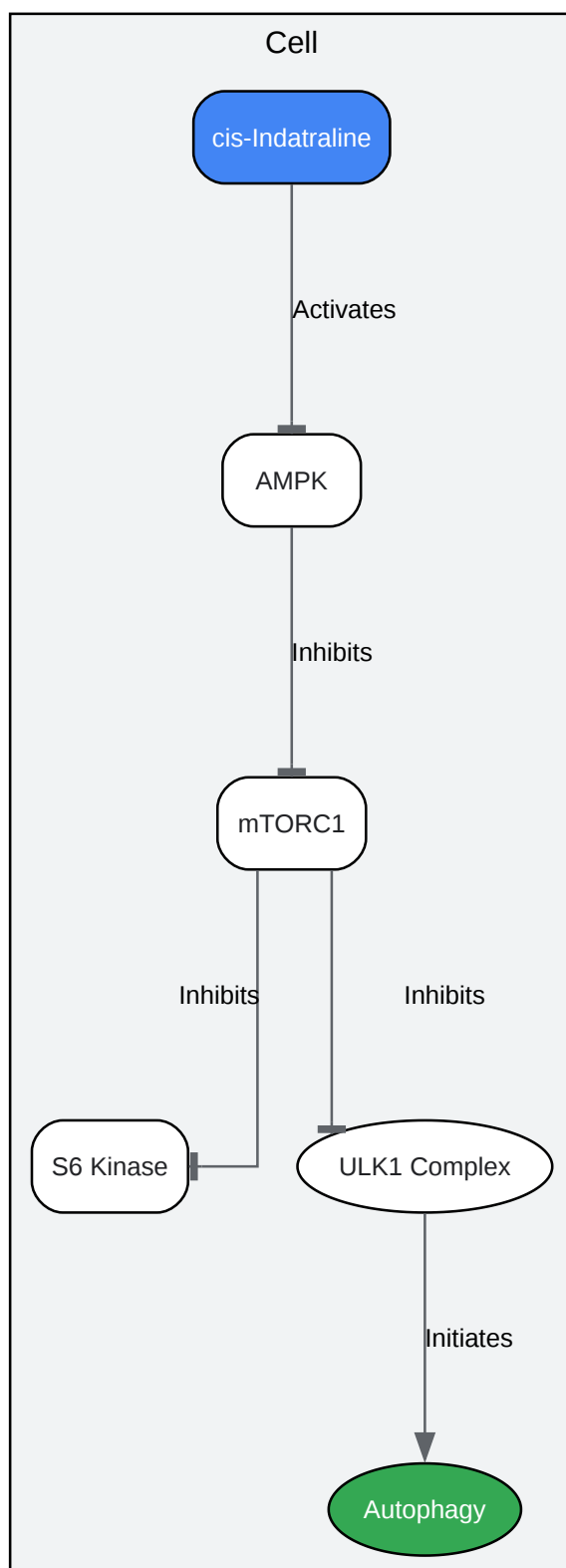
Table 1: Quantitative Analysis of Autophagic Vacuoles

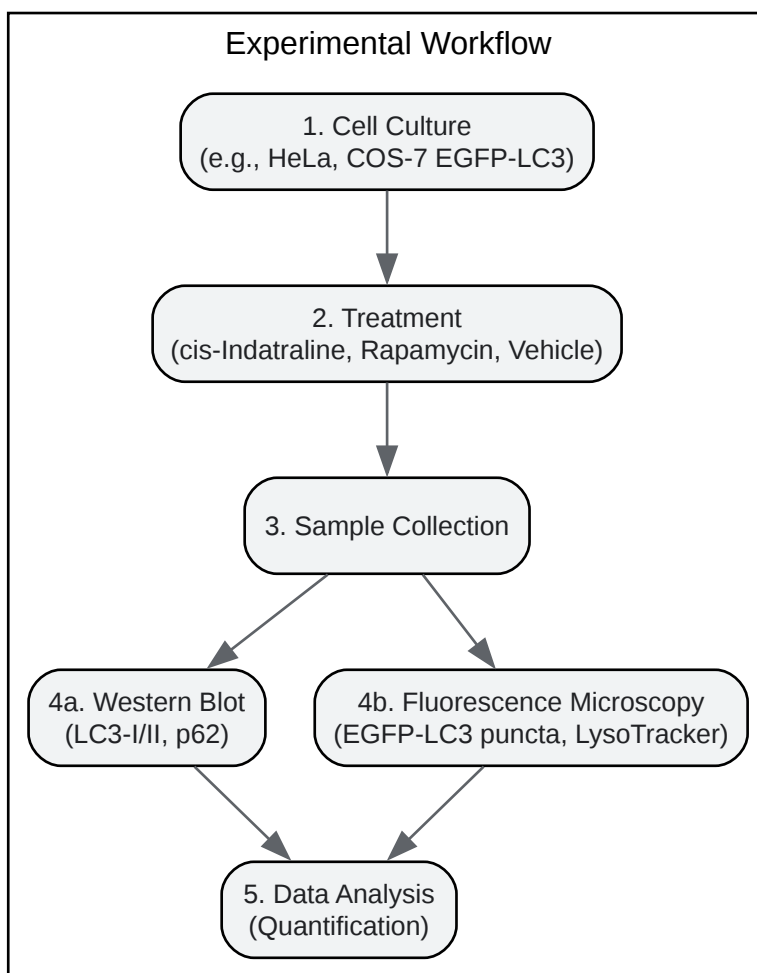
The following table summarizes the quantitative analysis of autophagic vacuole formation in COS-7 EGFP-LC3 stable cells treated with a vehicle (DMSO), Rapamycin (a known autophagy inducer), or cis-Indatraline. Data is presented as the mean number of autophagic vacuoles per cell \pm standard error of the mean (SEM).

Treatment	Concentration	12 hours	24 hours
Vehicle (DMSO)	-	1.2 ± 0.2	1.5 ± 0.3
Rapamycin	10 μ M	8.5 ± 1.0	12.5 ± 1.5
cis-Indatraline	1 μ M	$3.2 \pm 0.5^*$	5.8 ± 0.7
5 μ M	6.8 ± 0.8	10.2 ± 1.2	
10 μ M	9.1 ± 1.1	$14.8 \pm 1.8^{***}$	

* $p < 0.05$, ** $p < 0.005$, *** $p < 0.0001$ compared to vehicle control. (Data adapted from Scientific Reports, 2016)[1][4]

Signaling Pathway Diagram





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References

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